

# discovery of 2-Hydroxy-7-O-methylscillascillin

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## Compound of Interest

Compound Name: 2-Hydroxy-7-O-methylscillascillin

Cat. No.: B1157784

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A comprehensive guide to the discovery of **2-Hydroxy-7-O-methylscillascillin**, a homoisoflavonoid isolated from *Scilla scilloides*. This document details the isolation, structural elucidation, and physicochemical properties of this natural product.

## Discovery and Source

**2-Hydroxy-7-O-methylscillascillin** was first reported as a natural product isolated from the bulbs of *Scilla scilloides* (Lindl.) Druce, a plant belonging to the Hyacinthaceae family. A study by Ren et al. identified this compound as one of eighteen chemical constituents extracted from this plant species[1]. *Scilla scilloides* has a history of use in traditional medicine, which has prompted scientific investigation into its chemical composition[1].

## Physicochemical Properties

The fundamental physicochemical properties of **2-Hydroxy-7-O-methylscillascillin** have been determined through various analytical techniques.

Property	Value	Source
CAS Number	52096-50-1	Generic
Molecular Formula	C <sub>18</sub> H <sub>14</sub> O <sub>7</sub>	Generic
Molecular Weight	342.3 g/mol	Generic

## Experimental Protocols

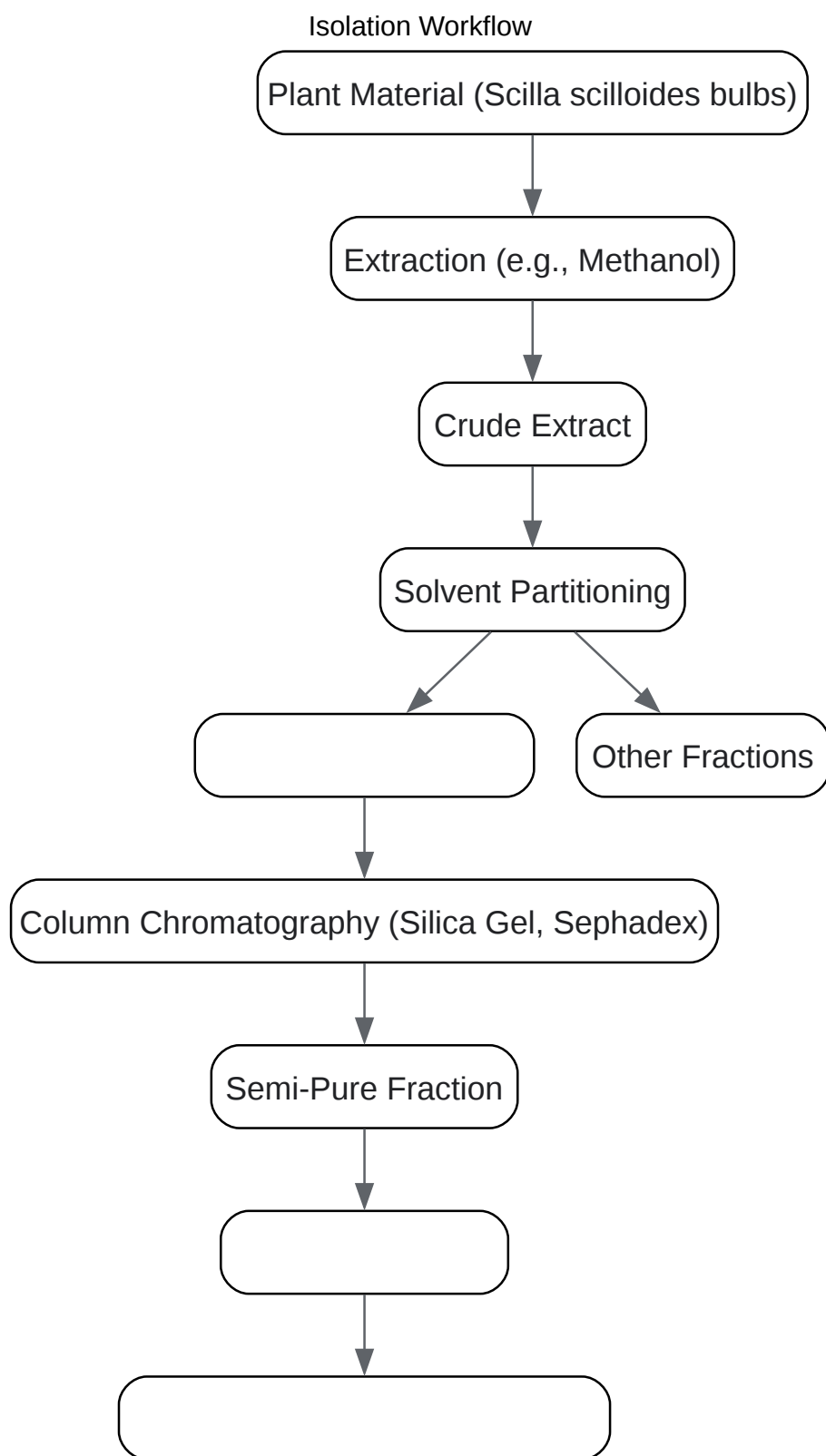
While the definitive, detailed experimental protocols from the primary discovery paper by Ren et al. are not publicly available, a general methodology for the isolation and characterization of homoisoflavonoids from *Scilla* species can be outlined based on standard practices in phytochemistry.

## Isolation of 2-Hydroxy-7-O-methylscillascillin

The isolation of **2-Hydroxy-7-O-methylscillascillin** from the bulbs of *Scilla scilloides* would typically involve a multi-step extraction and chromatographic purification process.

- **Extraction:** The fresh or dried bulbs of *Scilla scilloides* are first ground into a powder. This material is then subjected to solvent extraction, commonly using methanol or ethanol, to obtain a crude extract containing a mixture of the plant's chemical constituents.
- **Fractionation:** The crude extract is then partitioned using solvents of varying polarities, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their solubility. Homoisoflavonoids like **2-Hydroxy-7-O-methylscillascillin** are typically found in the ethyl acetate fraction.
- **Chromatographic Purification:** The ethyl acetate fraction, rich in homoisoflavonoids, is further purified using a series of column chromatography techniques. This may include:
  - **Silica Gel Column Chromatography:** To separate compounds based on polarity.
  - **Sephadex LH-20 Column Chromatography:** To separate compounds based on their molecular size.
  - **Preparative High-Performance Liquid Chromatography (HPLC):** To achieve final purification of the target compound.

The following diagram illustrates a generalized workflow for the isolation of natural products like **2-Hydroxy-7-O-methylscillascillin**.



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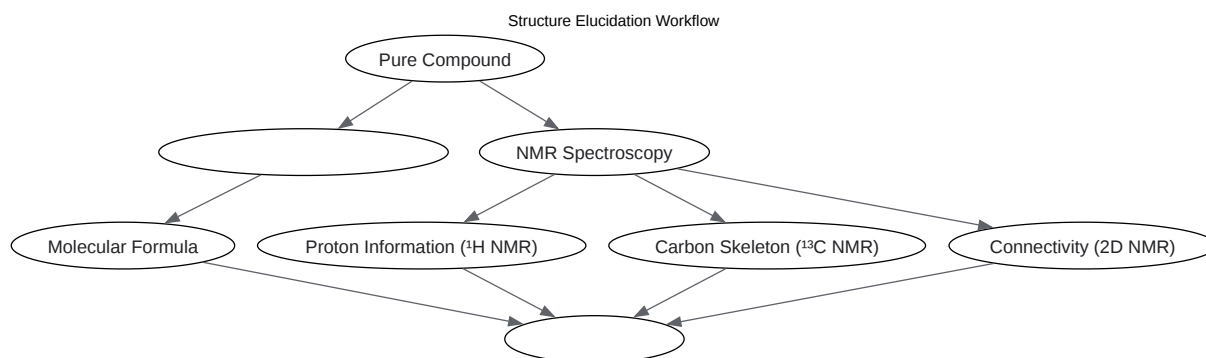
A generalized workflow for natural product isolation.

## Structure Elucidation

The determination of the chemical structure of **2-Hydroxy-7-O-methylscillascillin** would have been accomplished through a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be used to determine the exact molecular weight and elemental composition of the compound, confirming its molecular formula as  $C_{18}H_{14}O_7$ .
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1H$  NMR: To identify the types and connectivity of protons in the molecule.
  - $^{13}C$  NMR: To determine the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC): To establish the complete covalent structure of the molecule by correlating proton and carbon signals.

The following diagram illustrates the logical relationship of these techniques in structure elucidation.



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Workflow for elucidating the structure of a natural product.

## Biological Activity and Signaling Pathways

Currently, there is no specific biological activity or signaling pathway data available for **2-Hydroxy-7-O-methylscillascillin** in the public domain. However, homoisoflavonoids, the class of compounds to which it belongs, are known to exhibit a range of biological activities. Further research is needed to determine the specific bioactivity profile of this compound.

## Conclusion

**2-Hydroxy-7-O-methylscillascillin** is a homoisoflavonoid natural product isolated from the bulbs of *Scilla scilloides*. While its basic physicochemical properties are known, detailed experimental data from its primary discovery and its biological activities remain to be fully disclosed in accessible literature. The generalized protocols for isolation and structure elucidation presented here provide a framework for understanding the discovery process of such natural products. Future research into the bioactivity of **2-Hydroxy-7-O-methylscillascillin** could reveal its potential for applications in drug development.

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## References

- 1. researchgate.net [researchgate.net]
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